

Navigating the Safe Disposal of 2-Acetyloxirane: A Procedural Guide

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Compound of Interest

Compound Name: 2-Acetyloxirane

Cat. No.: B1328778

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized chemicals like **2-Acetyloxirane** is paramount for ensuring laboratory safety and environmental compliance. Due to its classification as a flammable liquid and potential health hazards, strict protocols must be followed. This guide provides essential, step-by-step information for the safe disposal of **2-Acetyloxirane**, promoting a secure laboratory environment.

Disclaimer: An official, comprehensive Safety Data Sheet (SDS) for **2-Acetyloxirane** (CAS 4401-11-0) was not available at the time of this writing. The following procedures are based on available safety information for this chemical and general best practices for the disposal of flammable and hazardous materials. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to, chemical-resistant gloves, safety goggles, a flame-resistant lab coat, and respiratory protection if ventilation is inadequate. All handling of **2-Acetyloxirane** should be conducted within a certified chemical fume hood to minimize inhalation exposure.

Quantitative Data Summary

The following table summarizes the key quantitative data available for **2-Acetyloxirane**, which informs the necessary disposal precautions.

Property	Value	Citation
CAS Number	4401-11-0	[1]
Molecular Formula	C4H6O2	[1]
Flash Point	36°C (96.8°F)	[1]
UN Number	1993	[2]
Hazard Class	3 (Flammable Liquid)	[2]

Detailed Disposal Protocol

The disposal of **2-Acetyloxirane** must be managed as a hazardous waste stream, primarily due to its flammability. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[3][4]

Step 1: Waste Collection

- **Container Selection:** Use a designated, properly labeled hazardous waste container that is compatible with flammable organic liquids. The container must be in good condition, with a secure, tight-fitting lid.[5]
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**2-Acetyloxirane**," and the approximate concentration if mixed with other solvents. The label should also include the appropriate hazard pictograms (e.g., flammable liquid).
- **Segregation:** Do not mix **2-Acetyloxirane** waste with incompatible materials. It should be collected separately from strong acids, bases, and oxidizing agents to prevent dangerous chemical reactions.[6]

Step 2: Waste Storage

- Location: Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[7] The SAA should be in a well-ventilated area, away from sources of ignition such as heat, sparks, or open flames.[6]
- Secondary Containment: The primary waste container should be placed within a larger, chemically resistant secondary containment bin to mitigate spills or leaks.[6]
- Lid Policy: Keep the waste container securely closed at all times, except when adding waste. [5]

Step 3: Arranging for Disposal

- Contact EHS: Once the waste container is nearly full (approximately 80-90% capacity to allow for vapor expansion) or has been in storage for a predetermined time limit set by your institution, contact your Environmental Health and Safety (EHS) department to schedule a pickup.
- Documentation: Complete all necessary hazardous waste disposal forms as required by your institution and regulatory agencies. Provide accurate information about the waste composition.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **2-Acetyloxirane**.

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